

Potassium 4-bromobenzenesulfonate CAS 66788-58-7 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium 4-bromobenzenesulfonate

Cat. No.: B1343616

[Get Quote](#)

Potassium 4-bromobenzenesulfonate: A Technical Profile

CAS Number: 66788-58-7 Synonyms: 4-Bromobenzenesulfonic acid potassium salt, Potassium p-bromobenzenesulfonate

This technical guide provides a summary of the available information on **Potassium 4-bromobenzenesulfonate**, a compound utilized in various chemical applications. It is intended for researchers, scientists, and professionals in drug development and other scientific fields. While a comprehensive set of experimental data is not publicly available, this document consolidates the existing knowledge on its properties, applications, and safety considerations.

Chemical and Physical Properties

Potassium 4-bromobenzenesulfonate is a white to off-white solid organic salt.^[1] It is known to be soluble in water and alcohol.^[1] However, specific quantitative data for many of its physical properties are not consistently reported in publicly accessible databases and literature.

Table 1: Physicochemical Properties of **Potassium 4-bromobenzenesulfonate**

| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 66788-58-7 | [1][2] |
| Molecular Formula | C ₆ H ₄ BrKO ₃ S | [1][2] |
| Molecular Weight | 275.16 g/mol | [1][2] |
| Appearance | White to off-white solid | [1] |
| Melting Point | Not available | |
| Boiling Point | Not available | |
| Solubility | Soluble in water and alcohol | [1] |

Synthesis

A detailed, validated experimental protocol for the synthesis of **Potassium 4-bromobenzenesulfonate** is not readily available in published literature. However, a general method for the preparation of potassium aryl sulfonates involves the neutralization of the corresponding sulfonic acid with a potassium base.

General Experimental Protocol for the Synthesis of Potassium Aryl Sulfonates

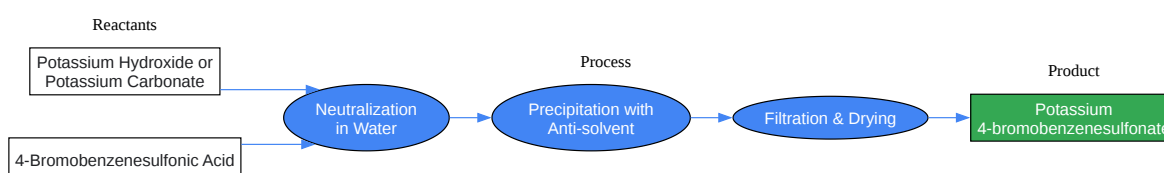
Disclaimer: The following is a general, representative procedure and has not been specifically validated for the synthesis of **Potassium 4-bromobenzenesulfonate**. Researchers should conduct their own optimization and safety assessments.

Materials:

- 4-Bromobenzenesulfonic acid
- Potassium hydroxide (KOH) or Potassium carbonate (K₂CO₃)
- Deionized water
- Ethanol (or another suitable anti-solvent)

Procedure:

- Dissolve a known quantity of 4-bromobenzenesulfonic acid in a minimal amount of deionized water.
- Slowly add a stoichiometric amount of an aqueous solution of potassium hydroxide or potassium carbonate to the sulfonic acid solution with stirring. The addition should be done cautiously as the neutralization reaction can be exothermic.
- Monitor the pH of the solution. The addition of the potassium base is complete when the solution reaches a neutral pH (approximately 7).
- The resulting solution of **Potassium 4-bromobenzenesulfonate** can be concentrated by rotary evaporation.
- To induce precipitation of the salt, an anti-solvent such as ethanol can be added to the concentrated aqueous solution.
- The precipitated product is then collected by filtration, washed with a small amount of the anti-solvent, and dried under vacuum to yield the final product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. pentachemicals.eu [pentachemicals.eu]
- To cite this document: BenchChem. [Potassium 4-bromobenzenesulfonate CAS 66788-58-7 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343616#potassium-4-bromobenzenesulfonate-cas-66788-58-7-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com